

Technical Guide: Dimethyl 2-(methylsulfonyl)azelate (DMSA-z)

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Compound of Interest

Compound Name: Dimethyl-2-methylsulfonylazelate

Cat. No.: B8579723

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A Strategic Intermediate for

-Functionalized Fatty Acid Synthesis

Executive Summary & Chemical Identity

Dimethyl 2-(methylsulfonyl)azelate is a bifunctional C9 ester incorporating a methylsulfonyl () group at the

-carbon. This moiety acts as a "chemical chameleon": it activates the

-position for alkylation (

) and can be subsequently removed (desulfonylated) or used as a leaving group, enabling the construction of complex, branched azelaic acid derivatives that are otherwise difficult to synthesize directly.

Chemical Profile

Property	Specification / Description
IUPAC Name	Dimethyl 2-(methylsulfonyl)nonanedioate
Molecular Formula	
Molecular Weight	294.36 g/mol
Predicted Appearance	Viscous, colorless to pale yellow oil or low-melting waxy solid.
Solubility	Soluble in DCM, EtOAc, MeOH, THF. Insoluble in water.
Key Functional Groups	Methyl ester (), Sulfone (activator).
Stability	Stable under ambient conditions; hygroscopic. Avoid strong bases unless intended for reaction.

Synthesis Protocol: The "Self-Validating" System

Objective: Synthesize DMSA-z via the alkylation of methyl methylsulfonylacetate with methyl 7-bromoheptanoate.

Field-Proven Insight: The success of this reaction hinges on the quality of the anion formation. Incomplete deprotonation leads to self-condensation byproducts. The protocol below uses a titration-based approach to ensure stoichiometry.

Reagents

- Substrate A: Methyl methylsulfonylacetate (1.0 equiv).
- Substrate B: Methyl 7-bromoheptanoate (1.05 equiv).
- Base: Sodium Hydride (NaH), 60% dispersion in oil (1.1 equiv).
- Solvent: DMF (Anhydrous) or THF/DMF (9:1 mixture for easier workup).
- Quench: Saturated

Step-by-Step Methodology

- Anion Generation (The "Activation" Phase):
 - Charge a flame-dried flask with NaH (1.1 equiv) under N₂. Wash with hexanes to remove oil if high purity is required.
 - Suspend NaH in anhydrous DMF at 0 °C.
 - Add Substrate A dropwise. Critical Control Point (CCP): Monitor evolution. Stir at 0 °C for 30 min, then warm to RT for 15 min. The solution should become clear/yellow, indicating complete anion formation.
- Alkylation (The "Coupling" Phase):
 - Cool the anion solution back to 0 °C.
 - Add Substrate B (Methyl 7-bromoheptanoate) dropwise to control the exotherm.
 - Allow the reaction to warm to RT and stir for 4–6 hours.
 - Self-Validation Check: Spot TLC (30% EtOAc/Hexanes). The starting sulfone (1) should disappear; the product (2) should appear. If Substrate A persists after 6h, add 0.1 equiv of NaI to catalyze the reaction (Finkelstein condition).
- Workup & Purification:

- Quench carefully with sat.
at
.
- Extract with EtOAc (

). Wash combined organics with

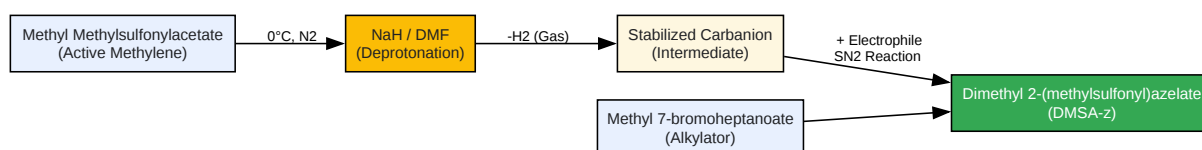
(

) to remove DMF (crucial for oil products).
- Dry over

and concentrate.
- Purification: Flash column chromatography (Gradient: 10%

40% EtOAc/Hexanes).

Synthesis Pathway Diagram



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Caption: Figure 1. Convergent synthesis of DMSA-z via nucleophilic substitution ().

Reactivity & Applications: The "Sulfone Switch"

The strategic value of DMSA-z lies in the sulfonyl group's ability to stabilize a negative charge at the

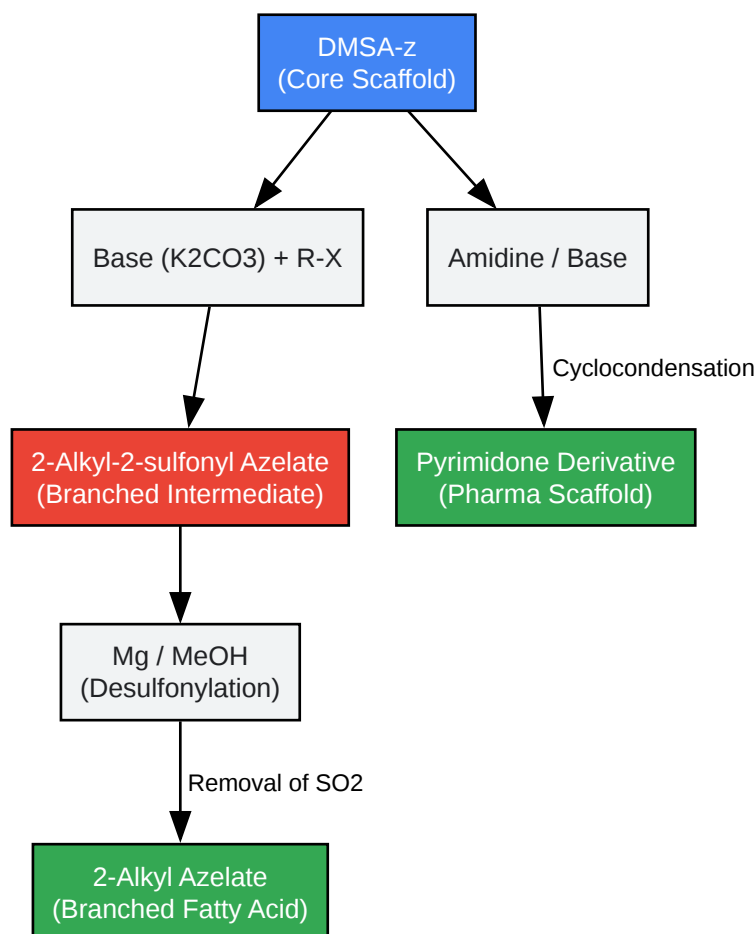
-position (for further functionalization) and then be removed (desulfonation) to yield a "clean" alkylated azelate.

key Reaction Pathways[2][3][4]

- -Alkylation (Branching):
 - Mechanism: The proton at C2 remains acidic (). Treatment with a mild base (/Acetone or NaH/THF) allows for a second alkylation with an alkyl halide ().
 - Result: Formation of quaternary carbon centers or branched fatty acid derivatives.
- Reductive Desulfonation (The "Trace" Removal):
 - Reagents: 6% Na/Hg amalgam in MeOH (classic) or (green alternative).
 - Result: The group is replaced by .
 - Application: Synthesis of 2-alkyl azelates (e.g., 2-methyl azelate) without using toxic organocuprates.
- Krapcho Decarboxylation:
 - Reagents: / DMSO / at .

- Result: Removal of the ester group geminal to the sulfone (if hydrolyzed first) or direct removal of the sulfonyl group under specific conditions.

Application Workflow Diagram



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Caption: Figure 2. Divergent synthesis: DMSA-z as a precursor for branched fatty acids and heterocycles.

Safety & Handling

- **Sulfone Toxicity:** While generally lower toxicity than sulfides, methyl sulfones can be mild irritants. Handle in a fume hood.
- **Sodium Hydride:** Reacts violently with water. Quench all reaction mixtures and glassware with isopropanol or ethyl acetate before adding water.

- Waste Disposal: Aqueous waste from DMF extractions contains DMF and should be treated as halogenated/organic waste depending on local regulations.

References

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